

Metallo- β -lactamase-IN-13: A Pan-Inhibitor Targeting Gram-Negative Bacterial Resistance

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Compound of Interest

Compound Name: Metallo- β -lactamase-IN-13

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An In-Depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

The rise of antibiotic resistance in Gram-negative bacteria presents a formidable challenge to global public health. A key mechanism of this resistance is the production of metallo- β -lactamases (MBLs), enzymes that hydrolyze and inactivate a broad spectrum of β -lactam antibiotics, including carbapenems, which are often considered last-resort treatments.^{[1][2]} The clinically significant MBLs are primarily from the IMP, VIM, and NDM families.^[2] The development of MBL inhibitors that can be co-administered with β -lactam antibiotics to restore their efficacy is a critical area of research.^[2] Metallo- β -lactamase-IN-13 (also known as Compound 13i) has emerged as a potent, pan-inhibitor of MBLs with promising activity against MBL-producing Gram-negative bacteria.^{[3][4]} This technical guide provides a comprehensive overview of the in vitro activity, mechanism of action, and experimental protocols related to Metallo- β -lactamase-IN-13.

Quantitative Data Summary

The in vitro efficacy of Metallo- β -lactamase-IN-13 has been evaluated through enzyme inhibition assays and antimicrobial susceptibility testing. The following tables summarize the key quantitative data, demonstrating its potent and broad-spectrum inhibitory activity.

Table 1: Enzyme Inhibition Data for Metallo- β -lactamase-IN-13

Metallo- β -lactamase Target	IC ₅₀ (nM)
VIM-1	2
VIM-2	10
NDM-1	13
IMP-1	24

Data sourced from Dong S, et al. J Med Chem. 2024.

Table 2: Antimicrobial Activity of Imipenem/Relebactam in Combination with Metallo- β -lactamase-IN-13 against MBL-producing *P. aeruginosa*

Bacterial Strain	MBL Genotype	Imipenem/Relebactam MIC (μ g/mL)	Imipenem/Relebactam + Metallo- β -lactamase-IN-13 (4 μ g/mL) MIC (μ g/mL)	Fold-change in MIC
<i>P. aeruginosa</i> 1	VIM	>64	2	>32
<i>P. aeruginosa</i> 2	VIM	32	1	32
<i>P. aeruginosa</i> 3	IMP	64	4	16
<i>P. aeruginosa</i> 4	NDM	16	0.5	32

Data sourced from Dong S, et al. J Med Chem. 2024.

Table 3: Antimicrobial Activity of Imipenem/Relebactam in Combination with Metallo- β -lactamase-IN-13 against MBL-producing Enterobacterales

Bacterial Strain	MBL Genotype	Imipenem/Relebactam MIC (µg/mL)	Imipenem/Relebactam + Metallo-β-lactamase-IN-13 (4 µg/mL) MIC (µg/mL)	Fold-change in MIC
K. pneumoniae 1	NDM	>64	1	>64
K. pneumoniae 2	VIM	32	0.5	64
E. coli 1	NDM	16	0.25	64
E. cloacae 1	IMP	64	2	32

Data sourced from Dong S, et al. J Med Chem. 2024.

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the evaluation of Metallo-β-lactamase-IN-13.

Metallo-β-lactamase Inhibition Assay

This protocol outlines the procedure for determining the half-maximal inhibitory concentration (IC₅₀) of Metallo-β-lactamase-IN-13 against various MBLs.

a. Reagents and Materials:

- Purified recombinant MBLs (VIM-1, VIM-2, NDM-1, IMP-1)
- Metallo-β-lactamase-IN-13 (Compound 13i)
- Assay Buffer: 50 mM HEPES, pH 7.5, 100 mM KCl, 0.01% Triton X-100, 20 µM ZnCl₂
- Substrate: Nitrocefin
- 96-well microtiter plates

- Spectrophotometer capable of reading absorbance at 490 nm

b. Procedure:

- Prepare serial dilutions of Metallo- β -lactamase-IN-13 in the assay buffer.
- In a 96-well plate, add the MBL enzyme solution to each well.
- Add the serially diluted Metallo- β -lactamase-IN-13 to the wells containing the enzyme.
- Incubate the enzyme-inhibitor mixture at room temperature for 15 minutes.
- Initiate the enzymatic reaction by adding a solution of nitrocefin to each well.
- Immediately measure the change in absorbance at 490 nm over time using a spectrophotometer.
- Calculate the initial reaction velocities and determine the percent inhibition for each inhibitor concentration.
- Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

Antimicrobial Susceptibility Testing (AST)

This protocol describes the broth microdilution method used to determine the Minimum Inhibitory Concentration (MIC) of a β -lactam antibiotic in combination with Metallo- β -lactamase-IN-13.

a. Reagents and Materials:

- MBL-producing bacterial strains (*P. aeruginosa*, *K. pneumoniae*, *E. coli*, *E. cloacae*)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Imipenem/Relebactam
- Metallo- β -lactamase-IN-13

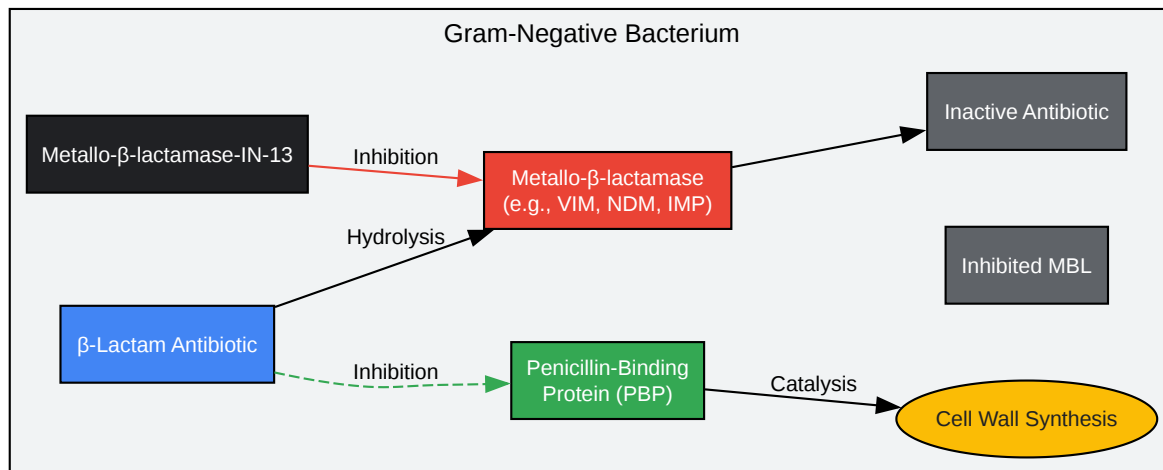
- 96-well microtiter plates
- Bacterial inoculum standardized to 5×10^5 CFU/mL

b. Procedure:

- Prepare serial twofold dilutions of Imipenem/Relebactam in CAMHB in a 96-well plate.
- Prepare a second set of serial dilutions of Imipenem/Relebactam in CAMHB containing a fixed concentration of Metallo- β -lactamase-IN-13 (e.g., 4 μ g/mL).
- Add the standardized bacterial inoculum to each well.
- Incubate the plates at 37°C for 18-24 hours.
- The MIC is determined as the lowest concentration of the antibiotic that completely inhibits visible bacterial growth.
- The fold-change in MIC is calculated by dividing the MIC of the antibiotic alone by the MIC of the antibiotic in the presence of the inhibitor.

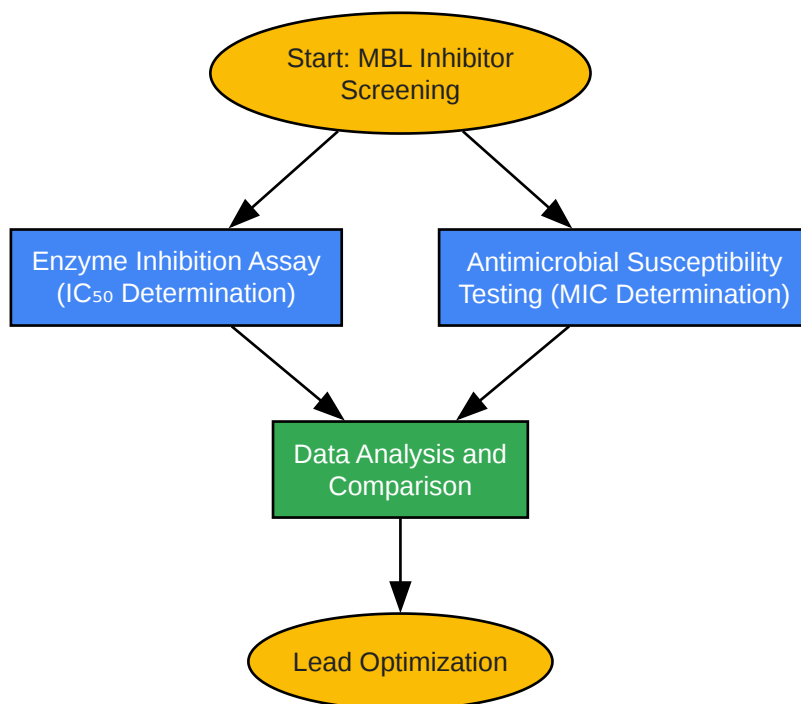
Visualizations

The following diagrams illustrate key concepts and workflows related to the activity of Metallo- β -lactamase-IN-13.



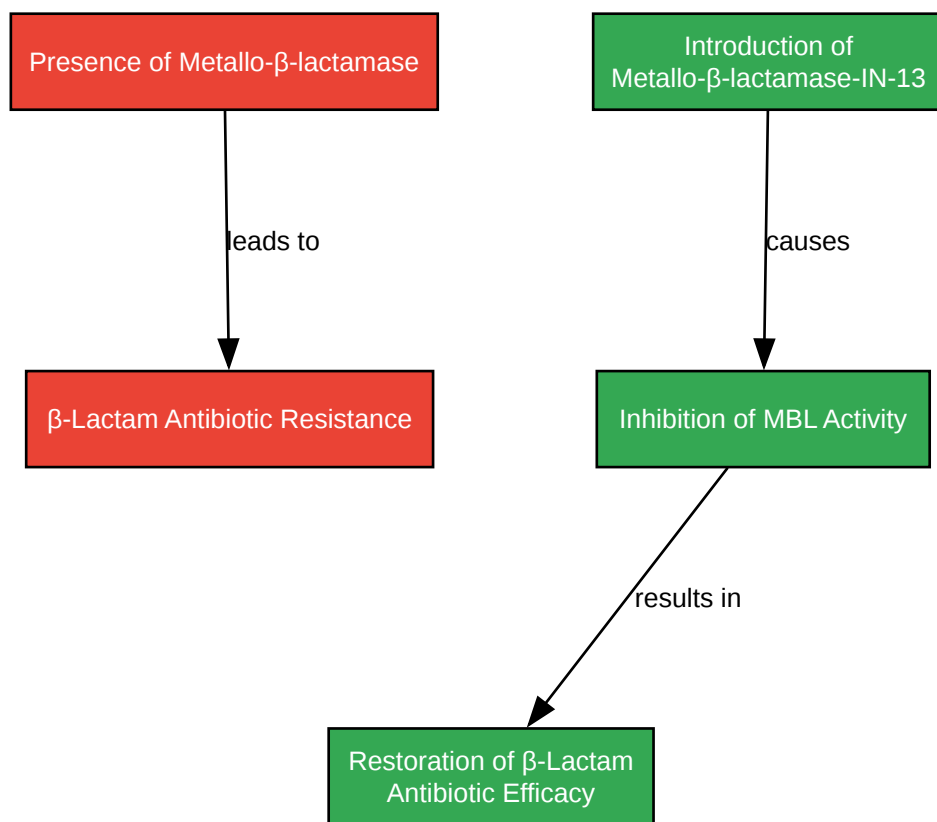
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Caption: Mechanism of action of Metallo-β-lactamase-IN-13.



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Caption: High-level experimental workflow for evaluating MBL inhibitors.



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Caption: Logical relationship of MBL inhibition and antibiotic potentiation.

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References

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